

Spectroscopic Analysis of Ethoxy(ethyl)amine Isomers: A Technical Guide

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Compound of Interest

Compound Name: ETHOXY(ETHYL)AMINE

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a detailed overview of the spectroscopic data for 2-ethoxyethylamine, a primary amine isomer of **ethoxy(ethyl)amine**. Due to the limited availability of experimental data for N-ethoxyethanamine, this document focuses on its readily characterizable isomer. This guide presents available quantitative nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in structured tables. Detailed experimental protocols for these spectroscopic techniques are also provided, along with a visual representation of the spectroscopic analysis workflow.

Introduction

Ethoxy(ethyl)amine encompasses two structural isomers: N-ethoxyethanamine and 2-ethoxyethylamine. The characterization of these isomers is crucial for their identification and quality control in research and development. Spectroscopic techniques such as NMR, IR, and MS provide a comprehensive fingerprint of a molecule's structure. This guide focuses on the spectroscopic data of 2-ethoxyethylamine, for which experimental data is publicly available.

Spectroscopic Data of 2-Ethoxyethylamine

The following sections summarize the available spectroscopic data for 2-ethoxyethylamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by probing the magnetic properties of atomic nuclei.

2.1.1. ^1H NMR Spectroscopy

Proton NMR (^1H NMR) provides information about the number of different types of protons and their neighboring environments. The ^1H NMR spectrum of 2-ethoxyethylamine was recorded in deuterated chloroform (CDCl_3) at a frequency of 89.56 MHz.[\[1\]](#)

Signal Assignment	Chemical Shift (δ , ppm)
-NH ₂	1.40
-CH ₂ -N	2.85
O-CH ₂ -	3.48
-CH ₃	1.21

Note: The integration values correspond to the number of protons for each signal.

2.1.2. ^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the different carbon environments in a molecule. While specific experimental peak data for 2-ethoxyethylamine is not readily available in the public domain, the expected chemical shifts can be predicted based on the functional groups present.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
-CH ₂ -N	37 - 45
-O-CH ₂ -	50 - 65
-CH ₃	10 - 15
-CH ₂ -O-	~70

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to its vibrational modes. It is particularly useful for identifying functional groups. While a specific peak table for 2-ethoxyethylamine is not provided, the characteristic absorption bands for primary amines and ethers are well-established.

Vibrational Mode	Expected Absorption Range (cm ⁻¹)	Functional Group
N-H stretch (symmetric & asymmetric)	3300 - 3500 (two bands)	Primary Amine
C-H stretch (aliphatic)	2850 - 3000	Alkane
N-H bend	1590 - 1650	Primary Amine
C-O stretch	1000 - 1300	Ether
C-N stretch	1020 - 1250	Aliphatic Amine

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. The electron ionization (EI) mass spectrum of 2-ethoxyethylamine shows a prominent base peak and other characteristic fragments.[\[1\]](#)[\[2\]](#)

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Possible Fragment
30	100.0	$[\text{CH}_2\text{NH}_2]^+$
45	23.2	$[\text{CH}_3\text{CH}_2\text{O}]^+$
31	10.5	$[\text{CH}_2\text{OH}]^+$
44	7.3	$[\text{C}_2\text{H}_4\text{N}]^+$
29	6.2	$[\text{C}_2\text{H}_5]^+$
42	5.2	$[\text{C}_2\text{H}_2\text{N}]^+$
18	4.3	$[\text{H}_2\text{O}]^+$
89	(not observed)	$[\text{M}]^+$ (Molecular Ion)

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for amines.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the amine sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , D_2O , DMSO-d_6) in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically added as an internal standard (0 ppm).
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **Data Acquisition:**
 - For ^1H NMR, acquire the spectrum using a standard pulse sequence. Key parameters include the spectral width, acquisition time, relaxation delay, and number of scans.
 - For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum. A larger number of scans is usually required due to the low natural abundance of ^{13}C .

- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase and baseline correct the resulting spectrum. Calibrate the chemical shift scale using the TMS signal. Integrate the signals in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Neat Liquid: Place a drop of the liquid amine sample between two salt plates (e.g., NaCl or KBr).
 - Solution: Dissolve the sample in a suitable solvent (e.g., CCl_4) that has minimal IR absorption in the regions of interest and place it in a liquid cell.
- Background Spectrum: Record a background spectrum of the empty sample holder (or the solvent-filled cell).
- Sample Spectrum: Place the prepared sample in the spectrometer and record the IR spectrum. The instrument will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (Electron Ionization - EI)

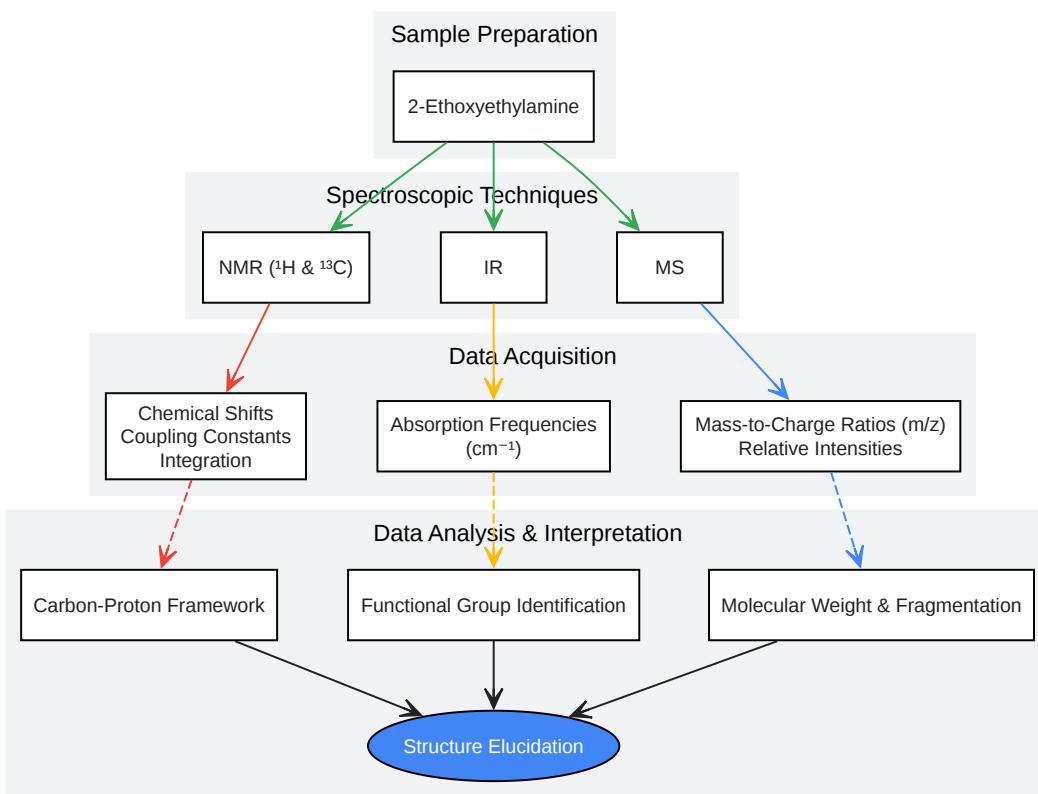
- Sample Introduction: Introduce a small amount of the volatile amine sample into the mass spectrometer, typically via a gas chromatograph (GC-MS) or a direct insertion probe. The sample is vaporized in the ion source.
- Ionization: The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a molecular ion (M^+).
- Fragmentation: The high internal energy of the molecular ion often causes it to fragment into smaller, charged fragments and neutral radicals.

- Mass Analysis: The positively charged ions are accelerated and separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer) based on their mass-to-charge (m/z) ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.
- Data Analysis: Identify the molecular ion peak (if present) and analyze the fragmentation pattern to deduce the structure of the molecule.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis and structural elucidation of an organic compound like 2-ethoxyethylamine.

Spectroscopic Analysis Workflow for 2-Ethoxyethylamine

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Caption: Workflow of Spectroscopic Data Acquisition and Analysis.

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References

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- 2. 2-Ethoxyethylamine [webbook.nist.gov]
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